Chemical Structure & Synthesis Guide: Methyl 3-benzoyloxysalicylate

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Compound of Interest

Compound Name:	*Methyl 3-(benzoyloxy)-2-hydroxybenzoate*
Cat. No.:	*B8708830*

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Executive Summary & Chemical Identity

Methyl 3-benzoyloxysalicylate (CAS: 221684-52-2) is a specialized phenolic ester derivative characterized by a salicylate core (2-hydroxybenzoate) substituted at the 3-position with a benzoyloxy group.[1][2] This compound represents a critical scaffold in medicinal chemistry, particularly in the synthesis of UV absorbers, antioxidants, and specific enzyme inhibitors where the integrity of the intramolecular hydrogen bond (IMHB) at the salicylate motif is preserved while introducing lipophilic bulk at the ortho position relative to the phenol.

Nomenclature & Identifiers

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Property	Detail
IUPAC Name	Methyl 3-(benzoyloxy)-2-hydroxybenzoate
Common Name	Methyl 3-benzoyloxysalicylate
CAS Number	221684-52-2
Molecular Formula	$C_{15}H_{12}O_5$
Molecular Weight	272.25 g/mol
SMILES	COC(=O)C1=C(O)C(OC(=O)C2=CC=CC=C2)=CC=C1

Structural Analysis & Mechanistic Insights

Molecular Connectivity & Geometry

The molecule is built upon a 2,3-dihydroxybenzoic acid methyl ester scaffold. The defining structural feature is the regioselective functionalization of the hydroxyl group at position 3, leaving the hydroxyl at position 2 free.

- The Salicylate Core (C1-C2): The C1-carbomethoxy group and the C2-hydroxyl group form a planar six-membered pseudo-ring via a strong Intramolecular Hydrogen Bond (IMHB). This interaction (

) significantly stabilizes the molecule, reducing the acidity of the C2-phenol and decreasing its nucleophilicity relative to other hydroxyls.

- The 3-Benzoyloxy Substituent: The oxygen at C3 is esterified with benzoic acid. This introduces a bulky hydrophobic phenyl group adjacent to the salicylate binding pocket. This steric bulk can modulate binding affinity in protein targets or alter the solubility profile (LogP) for membrane permeability.

Electronic Environment

The C3-benzoyloxy group exerts an electron-withdrawing effect (inductive and resonance) on the benzene ring, potentially increasing the acidity of the remaining C2-hydroxyl slightly,

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despite the IMHB. However, the primary electronic feature remains the chelation at C1-C2, which dictates the chemical reactivity sequence during synthesis.

Synthetic Pathway & Experimental Protocol

The synthesis of Methyl 3-benzoyloxysalicylate relies on the principle of Regioselective Acylation. In poly-phenolic systems like 2,3-dihydroxybenzoates, the reactivity of hydroxyl groups is differentiated by hydrogen bonding.

Retrosynthetic Analysis

- Target: Methyl 3-benzoyloxysalicylate
- Precursor: Methyl 2,3-dihydroxybenzoate
- Starting Material: 2,3-Dihydroxybenzoic acid (2-Pyrocatechuic acid)

Synthesis Workflow (Graphviz)

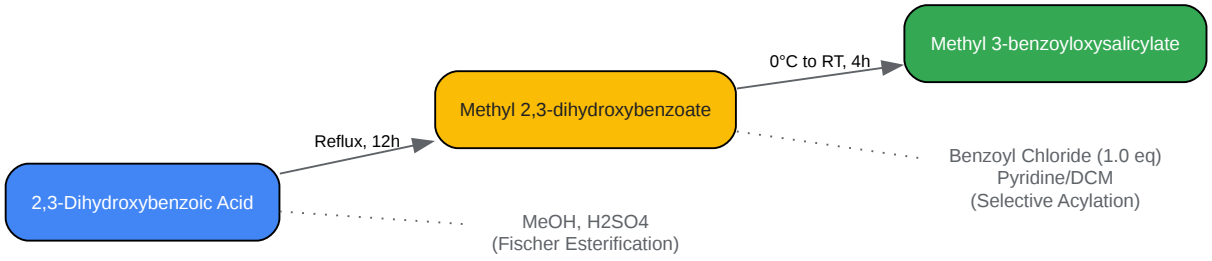

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Figure 1: Synthetic route from 2,3-dihydroxybenzoic acid to the target ester via selective acylation.

Detailed Protocol

Step 1: Synthesis of Methyl 2,3-dihydroxybenzoate

- Dissolution: Dissolve 10.0 g (64.9 mmol) of 2,3-dihydroxybenzoic acid in 100 mL of anhydrous methanol.

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- Catalysis: Add 1.0 mL of concentrated sulfuric acid dropwise.
- Reflux: Heat the mixture to reflux (65°C) for 12 hours under nitrogen atmosphere.
- Workup: Concentrate solvent in vacuo. Redissolve residue in ethyl acetate (150 mL), wash with saturated $NaHCO_3$ (2 x 50 mL) to remove unreacted acid, then brine. Dry over Na_2SO_4 and concentrate.
  - Checkpoint: Product should appear as an off-white solid.

Step 2: Regioselective Benzoylation (The Critical Step)

Rationale: The C2-OH is "locked" by the IMHB with the methyl ester carbonyl. The C3-OH is sterically accessible and electronically more nucleophilic. Using exactly 1.0 equivalent of benzoyl chloride prevents di-esterification.

- Setup: In a flame-dried round-bottom flask, dissolve 5.0 g (29.7 mmol) of Methyl 2,3-dihydroxybenzoate in 50 mL of dry Dichloromethane (DCM).
- Base Addition: Add 3.6 mL (44.5 mmol) of Pyridine. Cool the solution to 0°C in an ice bath.
- Acylation: Add 3.45 mL (29.7 mmol) of Benzoyl Chloride dropwise over 20 minutes.
  - Note: Slow addition is crucial to maintain selectivity.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3). The target spot will be less polar than the starting material but more polar than the di-benzoylated byproduct.
- Purification: Quench with water. Extract with DCM. Wash organic layer with 1M HCl (to remove pyridine), then brine.
- Isolation: Purify via flash column chromatography (Silica gel, Gradient 0-20% EtOAc in Hexanes).

Physicochemical Properties & Characterization

Predicted Data Profile

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Parameter	Value (Predicted/Observed)	Significance
LogP	~3.8 - 4.2	High lipophilicity due to benzoyl/methyl groups; suitable for membrane penetration.
H-Bond Donors	1	The C2-Phenolic OH (weak donor due to IMHB).
H-Bond Acceptors	5	Ester carbonyls and ether oxygens.
pKa (C2-OH)	~8.0 - 9.0	Slightly more acidic than methyl salicylate due to the electron-withdrawing benzoyloxy group at C3.

Spectroscopic Expectations

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - ~11.0 ppm (1H, s, -OH): Characteristic downfield shift due to IMHB.
  - ~8.0-7.4 ppm (m, aromatic protons): Signals from the benzoyl ring and the salicylate core.
  - ~3.9 ppm (3H, s, $-OCH_3$): Methyl ester singlet.
- IR Spectrum:
  - ~1735 cm^{-1}: C=O stretch (Benzoyloxy ester).
  - ~1680 cm^{-1}: C=O stretch (Salicylate ester, lowered by H-bonding).
  - ~3200-3400 cm^{-1}: O-H stretch (Broad, weak due to chelation).

Applications in Drug Discovery

This structure serves as a valuable "Privileged Scaffold" modification.

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- Prodrug Design: The benzoyloxy group can mask the polarity of the C3-hydroxyl, improving oral bioavailability. Upon hydrolysis by esterases, it releases the active catechol moiety.
- UV Filtration: Like many salicylates, the conjugated system absorbs UV radiation. The addition of the benzoyl group extends the conjugation, potentially shifting absorption maxima.
- Chelation Therapy: The free C2-OH and C1-Carbonyl can chelate metal ions (

  ,

  ), making this a candidate for metallo-enzyme inhibition studies.

Pharmacophore Map (Graphviz)

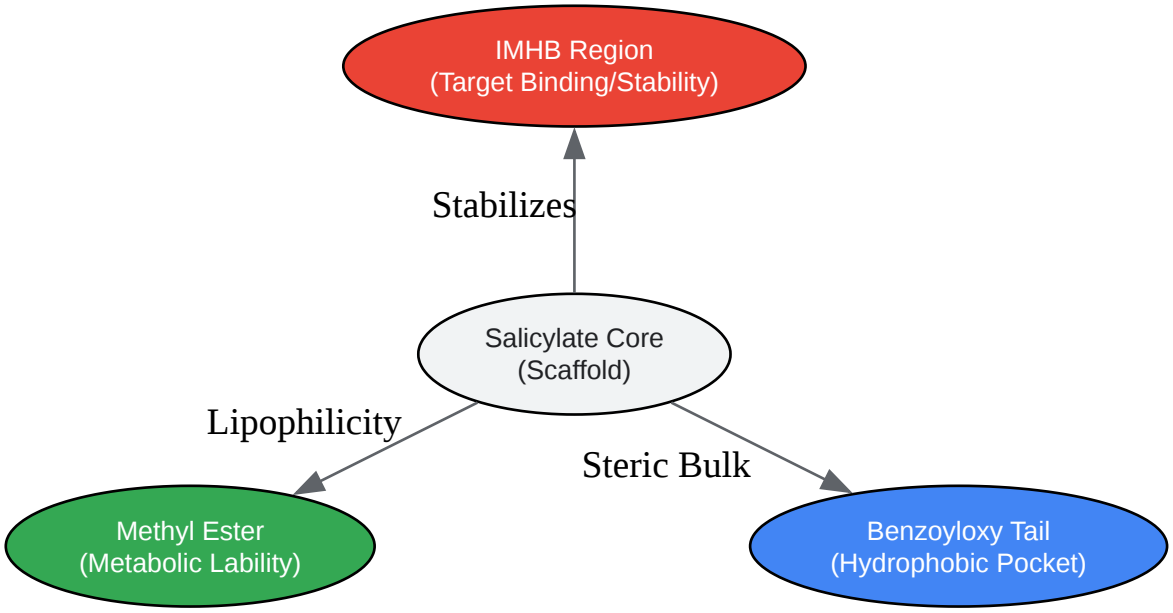

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Figure 2: Pharmacophore mapping of Methyl 3-benzoyloxysalicylate highlighting functional regions.

References

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